Technical Stewardship Guide: 5,5'-Difluoro-3,3'-bipyridine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5,5'-Difluoro-3,3'-bipyridine*
CAS No.:	*1820649-33-9*
Cat. No.:	*B1434735*

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CAS: 1820649-33-9 | Formula: $C_{10}H_6F_2N_2$ | MW: 192.17 g/mol [1]

Executive Summary & Chemical Profile

5,5'-Difluoro-3,3'-bipyridine is a specialized fluorinated heteroaromatic building block used primarily in the synthesis of advanced metal-organic frameworks (MOFs), pharmaceutical bioisosteres, and transition metal ligands.[1][2] Unlike its common isomer 2,2'-bipyridine, which is a ubiquitous chelator, the 3,3'-isomer possesses a twisted geometry that favors bridging coordination or specific receptor binding rather than direct metal chelation.

Critical Safety Directive: As a research-grade chemical with limited historical toxicological data, strict precautionary containment is required. Safety protocols must be derived via "Read-Across" methodology from 3,3'-bipyridine (irritant/toxic) and fluorinated pyridines (enhanced lipophilicity/skin absorption).

Physicochemical Data Table

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Property	Specification	Notes
CAS Number	1820649-33-9	Verified Research Grade
Molecular Weight	192.17 g/mol	
Physical State	Solid (Powder/Crystalline)	Often electrostatic
Solubility	DCM, Methanol, DMSO	Poor water solubility
LogP (Predicted)	~2.0 - 2.5	Moderate Lipophilicity (Skin permeable)
pKa (Predicted)	~2.5 - 3.0	Less basic than non-fluorinated bipyridine

Hazard Identification & Toxicology (Read-Across Analysis)

Since specific in vivo toxicology data is sparse for this isomer, we apply Structure-Activity Relationship (SAR) logic to establish the safety baseline.

The "Fluorine Effect" on Toxicity

The introduction of fluorine atoms at the 5,5' positions significantly alters the physicochemical profile compared to the parent 3,3'-bipyridine:

- Enhanced Lipophilicity: Fluorination increases the partition coefficient (LogP), facilitating rapid transport across lipid bilayers (skin/cell membranes). Treat skin contact as a high-risk vector.
- Metabolic Stability: The C-F bond is generally metabolically stable. Unlike alkyl-halides, it is unlikely to act as a direct alkylating agent. However, oxidative metabolism of the pyridine ring could theoretically release fluoride ions, though this is a secondary concern compared to the intact molecule's toxicity.

GHS Classification (Derived)

- Acute Toxicity (Oral/Dermal/Inhalation): Category 4 (Harmful).[3]

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- Skin/Eye Irritation: Category 2/2A (Causes serious irritation).
- STOT-SE: Category 3 (Respiratory Irritation).
- Signal Word:WARNING

Engineering Controls & Handling Protocols

The primary risk during handling is inhalation of dust and dermal absorption of solutions.

A. Solid Handling (Weighing & Transfer)

Fluorinated heteroaromatics are notorious for accumulating static charge, leading to "flying powder" during weighing.

- Engineering Control: Use an ionizing blower or anti-static gun inside the fume hood before opening the vial.
- Containment: Weigh only inside a certified chemical fume hood (Face velocity: 80–100 fpm).
- Tools: Use glass or metal spatulas; avoid plastic which exacerbates static.

B. Solution Handling

Once dissolved (e.g., in Dichloromethane or DMSO), the risk of skin absorption peaks.

- Glove Selection:
  - Standard Use: Nitrile gloves (minimum 0.11 mm thickness) are sufficient for the solid.
  - Solution Use: If dissolved in DCM (Dichloromethane), Silver Shield/Laminate gloves are mandatory. Nitrile offers <5 minutes protection against DCM, which acts as a carrier vehicle transporting the bipyridine through the skin.

C. Risk Assessment Decision Matrix

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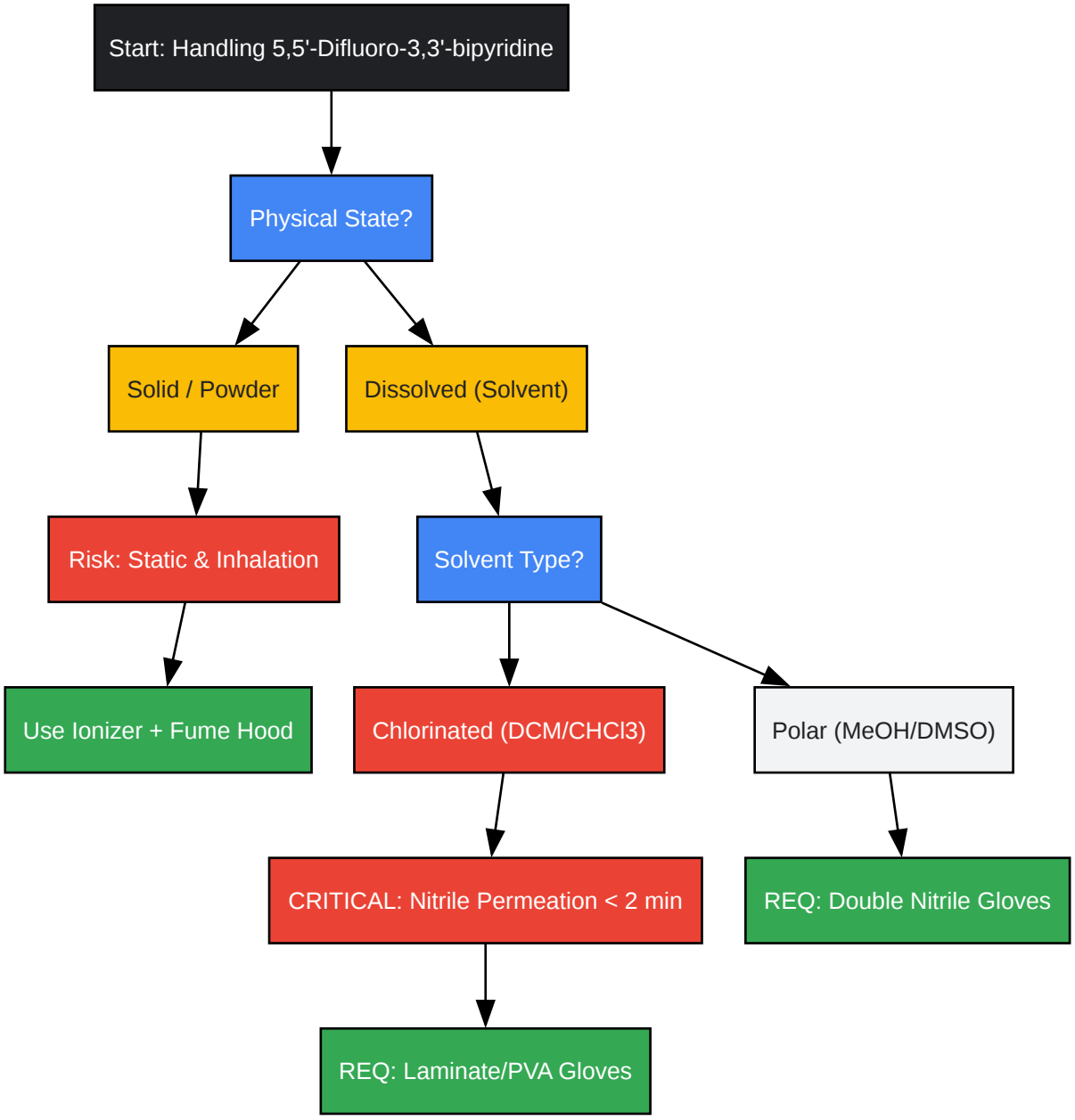

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Figure 1: Decision matrix for PPE selection based on physical state and solvent carrier.

Synthesis & Stability Context

Researchers often synthesize this compound via Suzuki-Miyaura coupling of 3-halo-5-fluoropyridines.

Stability[4][5][6]

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- Oxidation: The electron-withdrawing fluorine atoms stabilize the pyridine ring against N-oxidation compared to non-fluorinated analogs.
- Hygroscopicity: Moderately hygroscopic. Store in a desiccator.
- Thermal: Generally stable up to 150°C, but thermal decomposition releases toxic fumes (NOx, HF).

Synthesis Workflow Safety

When synthesizing this compound, the greatest hazards often stem from the reagents (e.g., organoborons, Pd-catalysts) rather than the product itself.

- Catalyst Scavenging: Post-reaction, residual Palladium must be removed (using scavengers like SiliaMetS®) as Pd-bipyridine complexes are often highly bioactive and toxic.

Emergency Response Protocols

A. Spills (Solid)

- Evacuate the immediate area if dust is airborne.[3]
- PPE: Don Tyvek suit, double nitrile gloves, and N95 (or P100) respirator.
- Cleanup: Do not dry sweep. Use a wet wipe or dampen the powder with an inert solvent (heptane) to prevent dust generation, then scoop into a hazardous waste container.

B. Thermal Decomposition (Fire)

In a fire, this compound will decompose to produce Hydrogen Fluoride (HF) and Nitrogen Oxides.

- Firefighting: Use dry chemical or CO2. Do not use water jet (spreads contamination).
- Exposure: If smoke is inhaled, medical observation for delayed pulmonary edema (typical of HF/NOx inhalation) is required.

C. Waste Disposal[4][7]

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- Classification: Halogenated Organic Waste.
- Protocol: Do not mix with non-halogenated solvents if your facility separates them. Incineration must be performed at a facility equipped with scrubbers for HF gas.

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